

# 2'-Methyl-2,3'-bipyridine molecular weight and formula

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## Compound of Interest

Compound Name: 2'-Methyl-2,3'-bipyridine

Cat. No.: B15168676

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## Technical Guide: 2'-Methyl-2,3'-bipyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis, and potential applications of **2'-Methyl-2,3'-bipyridine**. While specific experimental data for this particular isomer is limited in publicly available literature, this document extrapolates information from closely related bipyridine derivatives to offer valuable insights for research and development.

## Core Molecular Data

The fundamental molecular characteristics of **2'-Methyl-2,3'-bipyridine** are derived from the structure of its parent compound, 2,3'-bipyridine, which has a molecular formula of  $C_{10}H_8N_2$  and a molecular weight of 156.18 g/mol <sup>[1][2]</sup>. The addition of a methyl group ( $CH_3$ ) to the 2'-position results in the following deduced properties, which are consistent with other authenticated methyl-bipyridine isomers such as 4-methyl-2,2'-bipyridine and 6-methyl-2,2'-bipyridine <sup>[3][4]</sup>.

A summary of the key quantitative data is presented in the table below for easy comparison.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>10</sub> N <sub>2</sub>	Deduced
Molecular Weight	170.21 g/mol	Deduced[3][4]
Parent Compound	2,3'-Bipyridine	[1][2]
Parent Formula	C <sub>10</sub> H <sub>8</sub> N <sub>2</sub>	[1][2]
Parent Mol. Weight	156.18 g/mol	[1][2]

## Synthesis and Experimental Protocols

The synthesis of asymmetrically substituted bipyridines such as **2'-Methyl-2,3'-bipyridine** typically involves cross-coupling reactions. These methods are foundational in constructing the C-C bond between the two pyridine rings.

### General Synthesis Approach: Negishi Cross-Coupling

A prevalent and effective method for the synthesis of methyl-bipyridine derivatives is the Negishi cross-coupling reaction.[3] This protocol involves the reaction of an organozinc compound with an organic halide in the presence of a nickel or palladium catalyst.

Illustrative Experimental Workflow:

- **Preparation of the Organozinc Reagent:** A solution of a bromopyridine (e.g., 2-bromopyridine) in an anhydrous solvent such as tetrahydrofuran (THF) is cooled to a low temperature (e.g., -78 °C). A strong base like n-butyllithium is added dropwise to facilitate lithium-halogen exchange. Subsequently, a solution of zinc chloride in THF is added to form the pyridylzinc reagent.
- **Preparation of the Coupling Partner:** The second pyridine ring, in this case, a methyl-substituted bromopyridine (e.g., 3-bromo-2-methylpyridine), is prepared.
- **Cross-Coupling Reaction:** The organozinc reagent is then added to a mixture of the methyl-substituted bromopyridine and a palladium catalyst, such as Pd(PPh<sub>3</sub>)<sub>4</sub>, in THF. The reaction mixture is typically stirred at room temperature or heated under reflux until completion.

- **Work-up and Purification:** The reaction is quenched with a saturated aqueous solution of ammonium chloride. The organic layer is extracted, dried, and concentrated. The crude product is then purified using column chromatography on silica gel to yield the desired **2'-Methyl-2,3'-bipyridine**.

## Potential Applications in Research and Drug Development

Bipyridine derivatives are of significant interest in various scientific fields due to their versatile chemical properties.

### Role as Chelating Ligands

A primary application of bipyridine compounds is their function as bidentate chelating ligands in coordination chemistry. The two nitrogen atoms readily coordinate with a wide range of metal ions to form stable complexes.[5] These metal complexes have applications in:

- **Catalysis:** Bipyridine-metal complexes are used to catalyze a variety of organic reactions, including C-C coupling and C-H activation.[2] The electronic and steric properties of the bipyridine ligand can be fine-tuned by substituents like the methyl group to optimize catalytic activity and selectivity.
- **Materials Science:** Ruthenium and platinum complexes of bipyridine derivatives can exhibit intense luminescence, making them suitable for applications in organic light-emitting diodes (OLEDs) and as photosensitizers.

### Biological and Pharmacological Activity

Various derivatives of bipyridine have demonstrated a range of biological activities, suggesting their potential in drug development.

- **Antimicrobial and Antifungal Activity:** Studies on substituted 2,2'-bipyridine derivatives have shown significant antibacterial activity, including against methicillin-resistant *Staphylococcus aureus* (MRSA).[6] These compounds have been observed to inhibit biofilm formation and eradicate persister cells. Additionally, certain bipyridine derivatives have exhibited potent fungicidal activity against various plant pathogens.[1]

- Anticancer Properties: Ruthenium(II) complexes containing bipyridine ligands have been investigated for their cytotoxic activity against various human cancer cell lines. The incorporation of functional groups onto the bipyridine backbone can modulate the DNA/protein binding affinity and antioxidant activity of these complexes.[5]

## Visualizations

### Logical Relationship of 2'-Methyl-2,3'-bipyridine

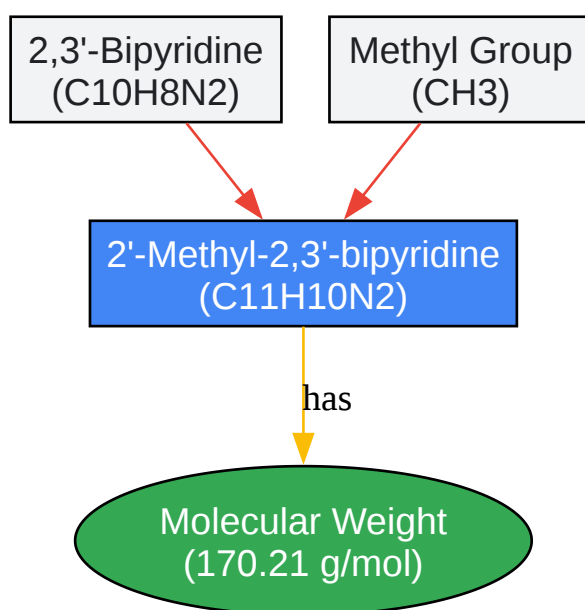


Figure 1: Molecular Composition of 2'-Methyl-2,3'-bipyridine

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Caption: Molecular Composition of **2'-Methyl-2,3'-bipyridine**.

## Conceptual Workflow for Synthesis

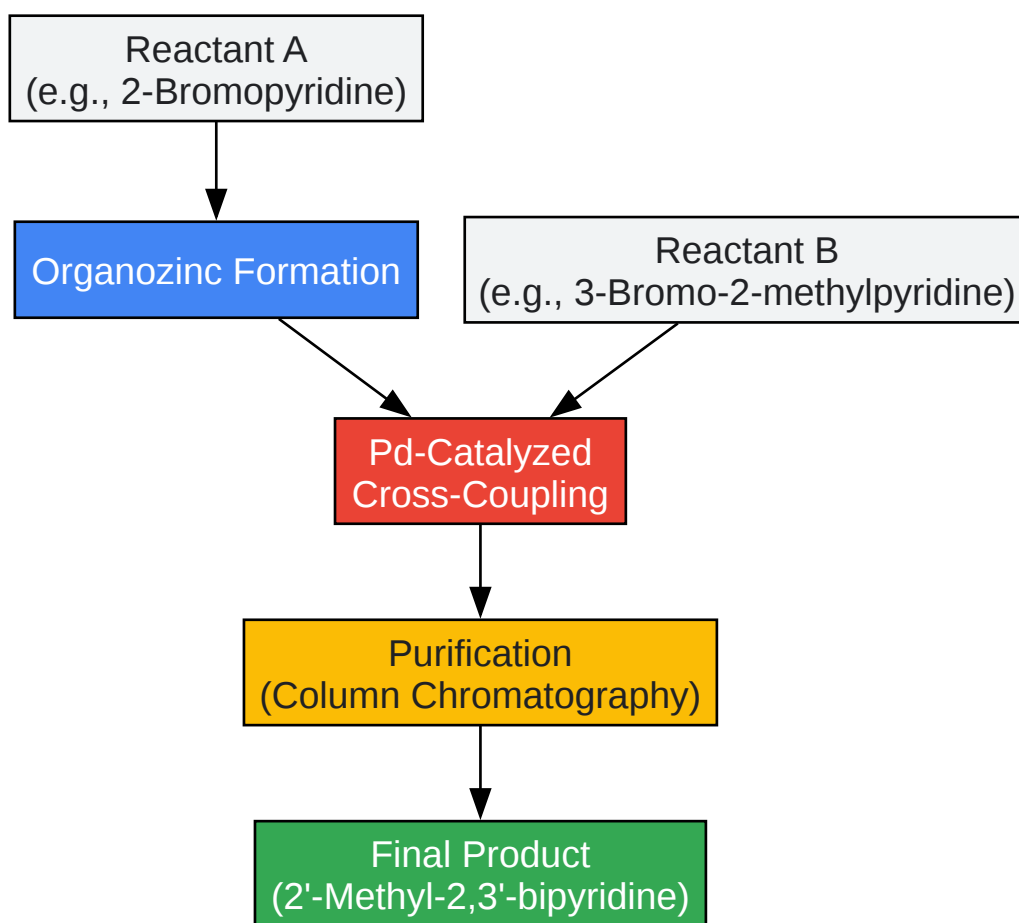


Figure 2: Conceptual Workflow for Negishi Cross-Coupling

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Caption: Conceptual Workflow for Negishi Cross-Coupling.

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